

The Application of Ethyl Valerate in the Fragrance Industry: A Technical Guide

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Compound of Interest

Compound Name: Ethyl valerate

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Abstract

Ethyl valerate, also known as ethyl pentanoate, is a straight-chain ester recognized for its potent, fruity aroma, reminiscent of apples and pineapples. This technical guide provides an in-depth analysis of its applications within the fragrance industry. It details the physicochemical properties, odor profile, and safety assessments of **ethyl valerate**. Furthermore, this guide outlines comprehensive experimental protocols for its analysis and stability testing, crucial for formulation development. The content is designed to serve as a core resource for researchers, scientists, and professionals involved in the development of fragranced products.

Introduction

Ethyl valerate (C₇H₁₄O₂) is a volatile organic compound naturally found in various fruits such as apples, bananas, and strawberries.^[1] In the fragrance industry, it is a key component used to impart sweet and fruity notes to a wide range of products, from fine fragrances to personal care items.^{[2][3]} Its characteristic powerful and diffusive ethereal-fruity scent makes it a versatile ingredient in creating various fragrance compositions.^[1] This guide explores the technical aspects of utilizing **ethyl valerate** in fragrance formulations, providing quantitative data and detailed methodologies for its evaluation.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **ethyl valerate** is fundamental for its effective use in fragrance formulations. These properties influence its volatility, solubility, and stability in different product bases.

Property	Value	Reference
Molecular Formula	C7H14O2	[4]
Molecular Weight	130.18 g/mol	
CAS Number	539-82-2	
Appearance	Colorless liquid	
Odor Profile	Fruity, apple, pineapple, sweet, green	[1]
Odor Threshold (in water)	1.5 ppb	
Boiling Point	144-145 °C	
Melting Point	-91 °C	
Density	0.875 g/mL at 25 °C	[1]
Refractive Index	1.399-1.402 at 20 °C	
Flash Point	38.9 °C	
Vapor Pressure	4.745 mmHg at 25 °C	
Water Solubility	2.23 g/L	[1]

Applications in the Fragrance Industry

Ethyl valerate's primary application in the fragrance industry is as a fruity top-to-middle note in a variety of perfume compositions. Its powerful and diffusive nature provides an initial burst of freshness.

- **Fine Fragrances:** It is used to create bright, fruity accords in floral, chypre, and gourmand fragrances.

- **Personal Care Products:** In shampoos, body lotions, and soaps, it contributes a fresh and clean fruity scent.
- **Household Products:** It can be found in air fresheners and cleaning products to impart a pleasant, fruity aroma.

The typical use level of **ethyl valerate** in fragrance concentrates can be up to 4.0%.

Safety and Regulatory Status

The safety of **ethyl valerate** as a fragrance ingredient has been assessed by the Research Institute for Fragrance Materials (RIFM). The key findings from the safety assessment are summarized below.

Endpoint	Result	Conclusion
Genotoxicity	Negative in BlueScreen assay and Ames test	Not expected to be genotoxic. [6]
Phototoxicity/Photoallergenicity	No significant UV/Vis absorption between 290 and 700 nm	Not expected to be photoirritating or photoallergenic.[6]
Skin Sensitization	Not a sensitizer in a murine Local Lymph Node Assay (read-across from pentyl propionate)	Does not present a concern for skin sensitization at current use levels.[6]
Repeated Dose Toxicity	No adverse effects observed at relevant exposure levels (read-across studies)	No significant systemic toxicity expected from fragrance use.

Ethyl valerate is listed as a fragrance ingredient by the International Fragrance Association (IFRA) and is generally recognized as safe (GRAS) for its use as a flavoring agent by the Flavor and Extract Manufacturers Association (FEMA).

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Quantification

This protocol outlines a standard method for the analysis of **ethyl valerate** in a fragrance oil.

Objective: To determine the purity of an **ethyl valerate** raw material and to quantify its concentration in a fragrance oil.

Methodology:

- Sample Preparation:
 - Purity Assessment: Prepare a 1% (v/v) solution of the **ethyl valerate** raw material in a suitable solvent such as ethanol or dichloromethane.
 - Quantification: Prepare a 1% (v/v) solution of the fragrance oil in the same solvent. Prepare a series of calibration standards of **ethyl valerate** in the same solvent at concentrations bracketing the expected concentration in the sample.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B or equivalent.
 - Mass Spectrometer: Agilent 5977A or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent non-polar column.
 - Injector: Split/splitless injector at 250 °C with a split ratio of 50:1.
 - Oven Temperature Program: Initial temperature of 50 °C, hold for 2 minutes, ramp to 250 °C at 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Mass Spectrometer Parameters: Electron ionization (EI) at 70 eV. Mass scan range of 40-350 amu.

- Data Analysis:
 - Identification: Identify the **ethyl valerate** peak in the chromatogram based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).
 - Purity Calculation: Calculate the purity of the raw material by dividing the peak area of **ethyl valerate** by the total peak area of all components in the chromatogram (assuming equal response factors for impurities).
 - Quantification: Create a calibration curve by plotting the peak area of **ethyl valerate** against the concentration of the calibration standards. Determine the concentration of **ethyl valerate** in the fragrance oil sample by interpolating its peak area on the calibration curve.

Sensory Evaluation: Quantitative Descriptive Analysis (QDA)

This protocol describes the process of characterizing the odor profile of **ethyl valerate** using a trained sensory panel.

Objective: To quantitatively describe the sensory attributes of **ethyl valerate**.

Methodology:

- Panelist Selection and Training:
 - Select 10-12 individuals based on their ability to discriminate and describe different odors.
 - Train the panelists over several sessions to identify and scale the intensity of key aroma attributes (e.g., fruity, apple, pineapple, green, sweet) using reference standards.
- Sample Preparation:
 - Prepare a 1% solution of **ethyl valerate** in a non-odorous solvent like diethyl phthalate or ethanol.
 - Present the sample in coded, capped glass vials.

- Evaluation Procedure:
 - Panelists evaluate the samples in individual sensory booths under controlled conditions (temperature, humidity, and lighting).
 - For each sample, panelists rate the intensity of the agreed-upon sensory descriptors on a 15-cm line scale anchored with "low" and "high".
- Data Analysis:
 - Convert the line scale ratings to numerical data.
 - Analyze the data using statistical methods such as Analysis of Variance (ANOVA) to determine significant differences in attribute intensities.
 - Visualize the results using a spider plot or bar chart to represent the sensory profile of **ethyl valerate**.

Stability Testing

This protocol outlines a general procedure for assessing the stability of **ethyl valerate** in a cosmetic formulation.

Objective: To evaluate the chemical stability of **ethyl valerate** in a representative cosmetic base (e.g., a lotion or an alcohol-based spray) under accelerated and real-time conditions.

Methodology:

- Sample Preparation:
 - Prepare the cosmetic formulation containing a known concentration of **ethyl valerate**.
 - Package the samples in the intended final packaging.
- Storage Conditions:
 - Accelerated Stability:
 - 40 °C / 75% Relative Humidity (RH) for 3 months.

- 50 °C for 2 months.
- Freeze-thaw cycling (-10 °C to 25 °C, 3 cycles).
- Photostability: Exposure to a controlled light source (e.g., Xenon lamp) to simulate sunlight exposure.
- Real-Time Stability:
 - 25 °C / 60% RH for the intended shelf life of the product (e.g., 12, 24 months).
- Evaluation Intervals:
 - Test the samples at initial, 1, 2, and 3-month time points for accelerated studies, and at 3, 6, 12, 18, and 24-month intervals for real-time studies.
- Analytical Methods:
 - Chemical Analysis: Use the GC-MS method described in section 5.1 to quantify the concentration of **ethyl valerate** at each time point. A decrease in concentration indicates instability.
 - Sensory Evaluation: Conduct an olfactory assessment at each time point to detect any changes in the fragrance profile.
 - Physical Evaluation: Observe any changes in the physical properties of the cosmetic base, such as color, pH, and viscosity.[\[3\]](#)[\[7\]](#)

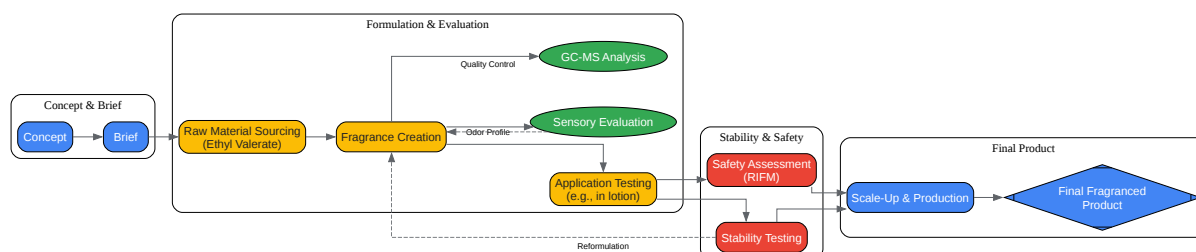
Stability Considerations:

- Hydrolysis: Esters like **ethyl valerate** can be susceptible to hydrolysis, especially in aqueous formulations with acidic or alkaline pH.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) This reaction breaks down the ester into valeric acid and ethanol, leading to a change in the odor profile.
- Oxidation: While less common for simple esters, interaction with oxidizing agents in a formulation or exposure to air can potentially lead to degradation. The use of antioxidants in the formulation can mitigate this.[\[12\]](#)

- Photostability: Exposure to UV light can induce degradation of fragrance molecules. The use of UV absorbers in the formulation or opaque packaging can enhance photostability.[1][12]

Visualizations

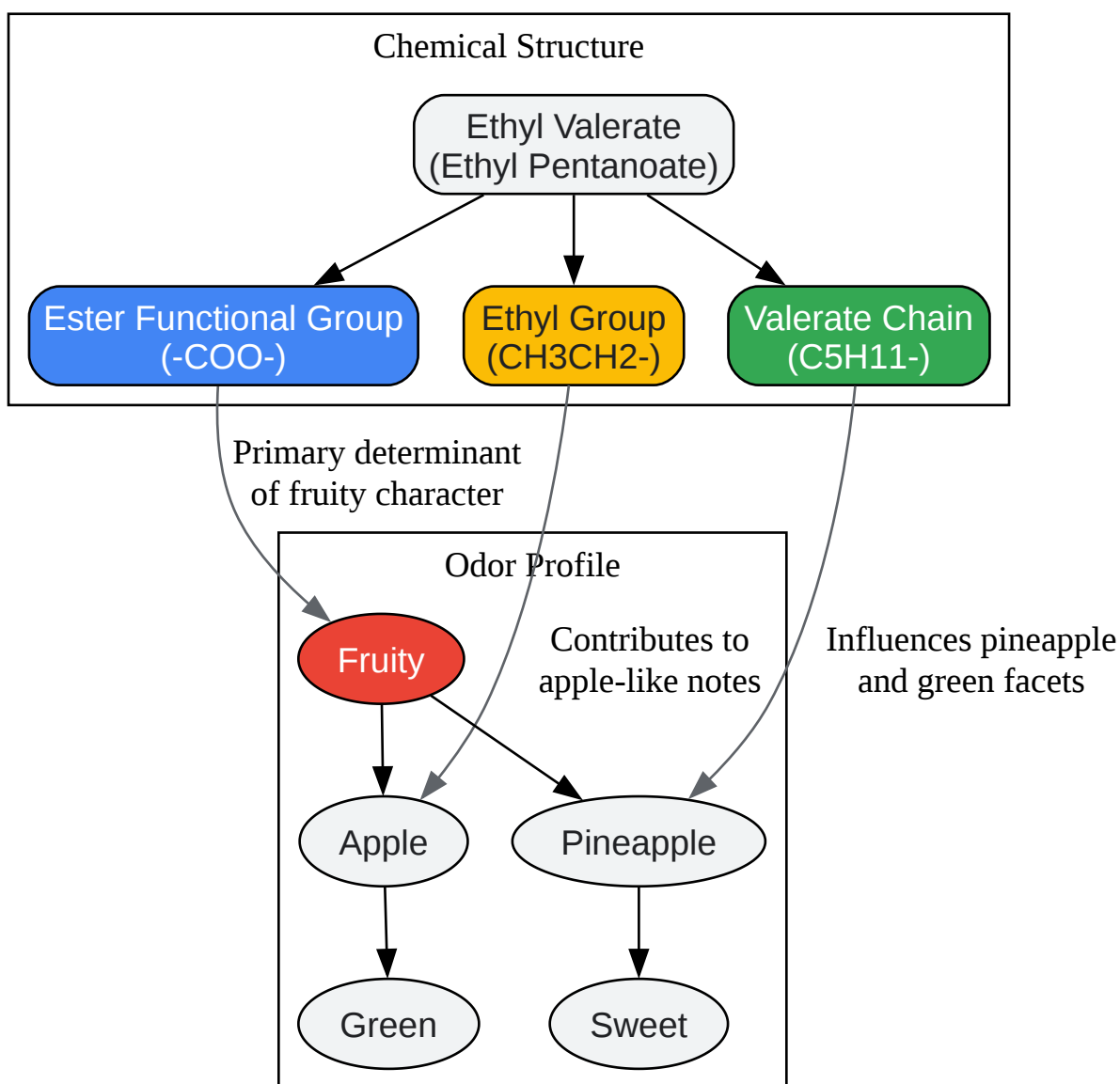
Fragrance Development Workflow



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Caption: Workflow for incorporating **ethyl valerate** into a fragranced product.

Structure-Odor Relationship of Ethyl Valerate



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Caption: Relationship between the chemical structure of **ethyl valerate** and its odor profile.

Conclusion

Ethyl valerate is a valuable and widely utilized ingredient in the fragrance industry, prized for its characteristic fruity and sweet aroma. Its well-defined physicochemical properties, established safety profile, and versatility make it a staple in the perfumer's palette. This technical guide provides a comprehensive overview of the key aspects of **ethyl valerate**, from its fundamental properties to detailed analytical and stability testing protocols. The information

presented herein is intended to support the informed and effective use of this important fragrance material in the development of a wide array of consumer products.

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